

Application Notes and Protocols for PF-05180999 in Mouse Restraint Stress Models

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Compound of Interest

Compound Name: PF-05180999

Cat. No.: B609955

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These application notes provide a detailed protocol for utilizing **PF-05180999**, a potent and selective phosphodiesterase 2A (PDE2A) inhibitor, in a restraint stress model in mice to investigate its potential therapeutic effects on stress-related disorders.

Introduction

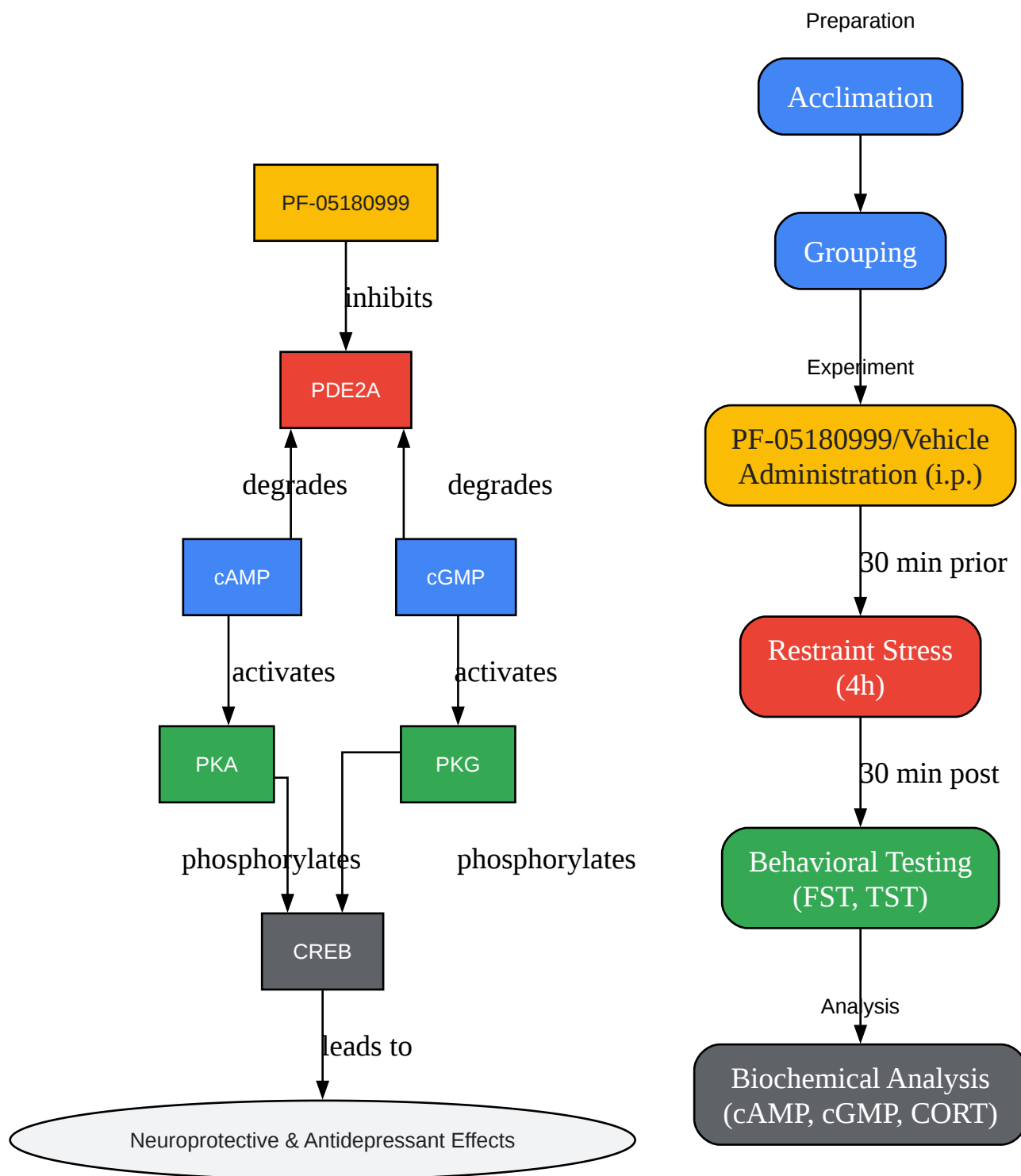
Restraint stress is a widely used preclinical model to induce physiological and behavioral changes in rodents that mimic aspects of stress-related disorders in humans, such as anxiety and depression.[1][2][3] **PF-05180999** is a brain-penetrant PDE2A inhibitor that has been investigated for its potential in treating central nervous system disorders.[4][5] PDE2A is an enzyme that hydrolyzes cyclic adenosine monophosphate (cAMP) and cyclic guanosine monophosphate (cGMP), two important second messengers involved in various cellular functions.[6] By inhibiting PDE2A, **PF-05180999** increases intracellular levels of cAMP and cGMP, which can modulate neuronal function and plasticity.[7][8][9] Preclinical studies have shown that **PF-05180999** exhibits antidepressant- and anxiolytic-like effects in stressed mice, making it a compound of interest for stress-related research.[7][8]

Mechanism of Action

PF-05180999 acts as a selective inhibitor of the phosphodiesterase 2A (PDE2A) enzyme.[4] PDE2A is responsible for the degradation of the second messengers cyclic adenosine monophosphate (cAMP) and cyclic guanosine monophosphate (cGMP).[6] Inhibition of PDE2A

by **PF-05180999** leads to an accumulation of intracellular cAMP and cGMP in the brain, particularly in regions like the hippocampus.[7][8] This elevation in cyclic nucleotides can activate downstream signaling pathways, including protein kinase A (PKA) and protein kinase G (PKG), which in turn can phosphorylate transcription factors like the cAMP response element-binding protein (CREB).[6][7] This signaling cascade is believed to underlie the neuroprotective and behavioral effects of **PF-05180999** in the context of stress.[7][8]

Signaling Pathway of PF-05180999 Action



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